

Application Note: Quantification of Adamantyl-thpinaca in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Adamantyl-thpinaca

Cat. No.: B10769801

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Abstract

This application note describes a sensitive and robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantitative analysis of **Adamantyl-thpinaca**, a synthetic cannabinoid, in human plasma. The procedure employs a straightforward protein precipitation extraction protocol, followed by chromatographic separation on a C18 column and detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. The method is suitable for pharmacokinetic studies, forensic toxicology, and research applications involving the analysis of synthetic cannabinoids.

Introduction

Adamantyl-thpinaca (ATHPINACA) is an indazole-based synthetic cannabinoid that has been identified in illicit drug markets.^[1] Like other synthetic cannabinoids, it is a potent agonist of the cannabinoid receptors CB1 and CB2. Due to its pharmacological effects and potential for abuse, sensitive and specific analytical methods are required for its detection and quantification in biological matrices. In vitro studies have shown that **Adamantyl-thpinaca** is extensively metabolized, primarily through hydroxylation of the adamantyl and tetrahydropyran moieties.^[2] ^[3]^[4] Therefore, monitoring both the parent compound and its major metabolites is crucial for a comprehensive assessment of exposure. This application note provides a detailed protocol for the quantification of **Adamantyl-thpinaca** and its hydroxylated metabolite (**Adamantyl-thpinaca-OH**) in human plasma using LC-MS/MS.

Experimental Protocols

Materials and Reagents

- Adamantyl-thpinaca reference standard
- Adamantyl-thpinaca-OH reference standard
- Adamantyl-thpinaca-d4 (or a structurally similar deuterated synthetic cannabinoid as an internal standard, IS)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid (LC-MS grade)
- Human plasma (K2EDTA)

Sample Preparation: Protein Precipitation

- Label 1.5 mL microcentrifuge tubes for calibration standards, quality controls (QCs), and unknown samples.
- Pipette 100 μ L of plasma into the appropriately labeled tubes.
- Add 10 μ L of the Internal Standard (IS) working solution to all tubes except for the blank.
- To precipitate proteins, add 300 μ L of cold acetonitrile containing 0.1% formic acid to each tube.
- Vortex mix each tube vigorously for 30 seconds.
- Centrifuge the tubes at 12,000 \times g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer 200 μ L of the clear supernatant to autosampler vials.
- Inject 5 μ L of the supernatant into the LC-MS/MS system.

LC-MS/MS Conditions

Liquid Chromatography:

- System: A UPLC/HPLC system
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Flow Rate: 0.4 mL/min
- Gradient:
 - 0.0 min: 30% B
 - 1.0 min: 30% B
 - 5.0 min: 95% B
 - 6.0 min: 95% B
 - 6.1 min: 30% B
 - 8.0 min: 30% B
- Column Temperature: 40°C
- Injection Volume: 5 μ L

Mass Spectrometry:

- System: A triple quadrupole mass spectrometer
- Ionization: Electrospray Ionization (ESI), positive mode
- MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Adamantyl-thpinaca	394.3	135.1	25
	394.3	215.1	20
Adamantyl-thpinaca-OH	410.3	135.1	28
	410.3	231.1	22
Adamantyl-thpinaca-d4 (IS)	398.3	139.1	25
	398.3	219.1	20

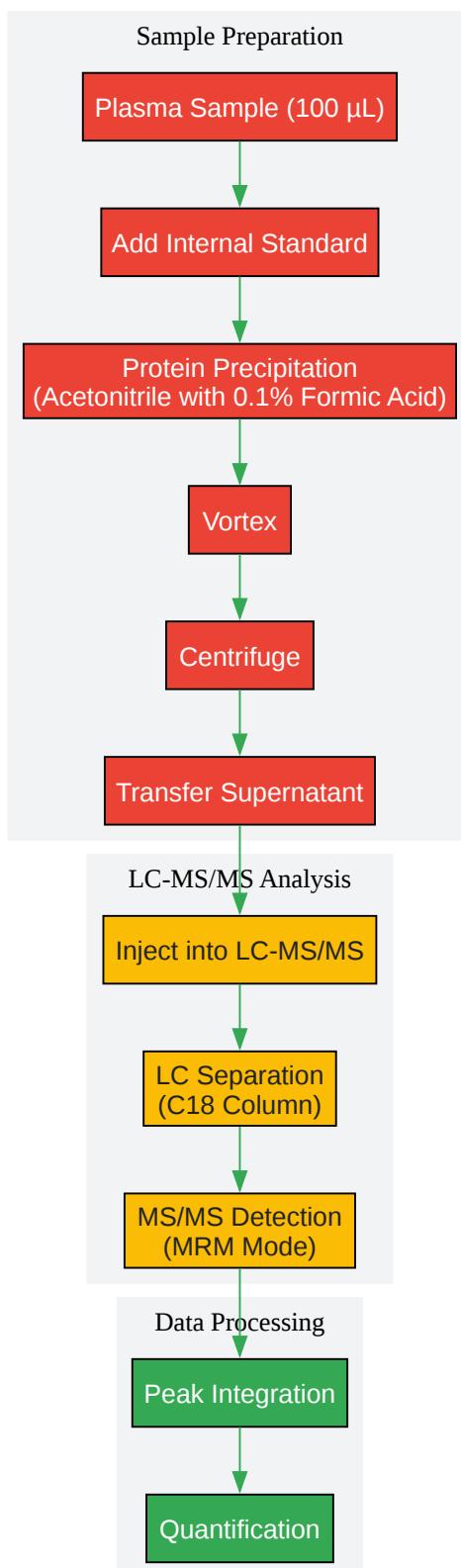
Note: The specific MRM transitions and collision energies should be optimized for the instrument in use.

Data Presentation

The following table summarizes the expected performance characteristics of the method.

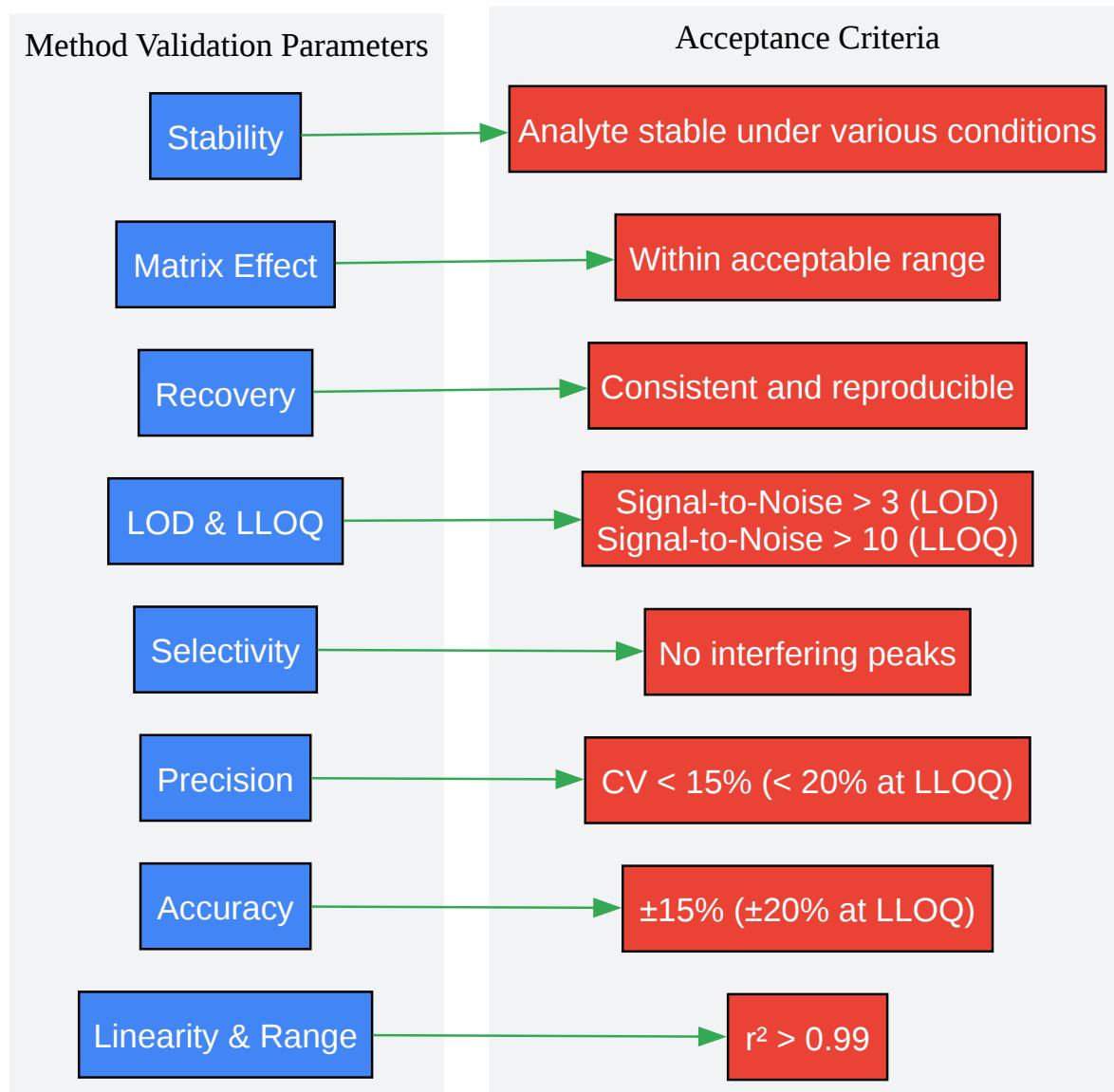
Parameter	Adamantyl-thpinaca	Adamantyl-thpinaca-OH
Linearity Range (ng/mL)	0.1 - 100	0.1 - 100
Correlation Coefficient (r^2)	> 0.995	> 0.995
Lower Limit of Quantification (LLOQ) (ng/mL)	0.1	0.1
Precision (CV%)	< 15%	< 15%
Accuracy (% Bias)	\pm 15%	\pm 15%
Recovery (%)	> 85%	> 85%
Matrix Effect (%)	90 - 110%	90 - 110%

Visualizations



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Caption: Experimental workflow for the quantification of **Adamantyl-thpinaca** in plasma.



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